

# 4-Fluoro-2-methylbenzoic acid chemical properties

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## Compound of Interest

Compound Name: 4-Fluoro-2-methylbenzoic acid

Cat. No.: B181733

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An In-depth Technical Guide to **4-Fluoro-2-methylbenzoic Acid**

## Introduction

**4-Fluoro-2-methylbenzoic acid**, with the CAS number 321-21-1, is a fluorinated aromatic carboxylic acid.[1][2][3] Its structure, featuring both a fluorine atom and a methyl group on the benzoic acid framework, makes it a valuable intermediate in various fields of chemical synthesis. This guide provides a comprehensive overview of its chemical and physical properties, experimental protocols for its synthesis, and its applications in research and development, particularly for researchers, scientists, and professionals in drug development. The presence of the fluorine atom can significantly influence the molecule's pharmacokinetic and pharmacodynamic properties, making it a point of interest in medicinal chemistry.[4]

## Chemical and Physical Properties

The chemical and physical properties of **4-Fluoro-2-methylbenzoic acid** are summarized in the tables below. These properties are crucial for its handling, storage, and application in chemical reactions.

### Table 1: General and Physical Properties

Property	Value	Reference
Molecular Formula	C8H7FO2	[2][3][5]
Molecular Weight	154.14 g/mol	[1][2][5]
Appearance	White to almost white powder or crystal	[2]
Melting Point	168-172 °C	[1][2]
Boiling Point	Not explicitly found	
Solubility	Insoluble in water	[2]
pKa	3.86 ± 0.25 (Predicted)	[2]

**Table 2: Identification and Descriptors**

Identifier	Value	Reference
CAS Number	321-21-1	[1][2][3][5]
IUPAC Name	4-fluoro-2-methylbenzoic acid	[5]
SMILES	<chem>CC1=C(C=CC(=C1)F)C(=O)O</chem>	[5]
InChI	InChI=1S/C8H7FO2/c1-5-4-6(9)2-3-7(5)8(10)11/h2-4H,1H3,(H,10,11)	[1][2][5]

## Experimental Protocols

### Synthesis of 4-Fluoro-2-methylbenzoic Acid

A common method for the synthesis of **4-Fluoro-2-methylbenzoic acid** involves a Friedel-Crafts acylation followed by hydrolysis.[6]

Materials:

- m-Fluorotoluene
- Trihaloacetyl chloride (e.g., trichloroacetyl chloride)

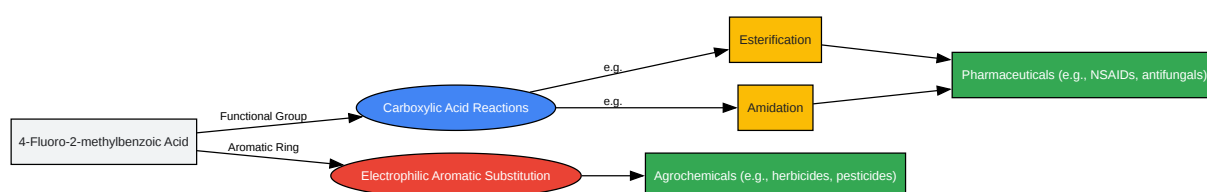
- Lewis acid catalyst (e.g., anhydrous aluminum trichloride)
- Solvent
- Aqueous sodium hydroxide solution (e.g., 30%)
- Concentrated hydrochloric acid

Procedure:[6]

- Friedel-Crafts Acylation:
  - Dissolve m-fluorotoluene and trihaloacetyl chloride in a suitable solvent.
  - Under the catalysis of a Lewis acid, a Friedel-Crafts acylation reaction is carried out. This reaction yields a mixture of ortho- and para-isomers of the corresponding ketone.
- Hydrolysis and Acidification:
  - The resulting organic phase containing the ketone isomers is treated with an aqueous solution of sodium hydroxide and stirred.
  - The pH of the mixture is then adjusted to 3-4 with concentrated hydrochloric acid. This hydrolysis and subsequent acidification step converts the ketones to a mixture of **4-fluoro-2-methylbenzoic acid** and its isomer, 2-fluoro-4-methylbenzoic acid.
- Separation and Purification:
  - The aqueous phase is removed, and the organic phase is washed with water.
  - The solvent is removed by distillation to obtain the crude product mixture.
  - The isomers are then separated through recrystallization to yield the target product, **4-fluoro-2-methylbenzoic acid**.

## Chemical Reactivity and Applications

**4-Fluoro-2-methylbenzoic acid** is a versatile building block in organic synthesis. Its reactivity is primarily centered around the carboxylic acid group and the aromatic ring. It is utilized in the synthesis of pharmaceuticals, such as anti-inflammatory and antifungal agents, and agrochemicals.[4][7] The fluorine substituent can enhance metabolic stability and binding affinity of the final products.[4]



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Caption: Reactivity and Applications of **4-Fluoro-2-methylbenzoic Acid**.

## Safety and Handling

**4-Fluoro-2-methylbenzoic acid** is classified as harmful if swallowed and causes serious eye damage.[5] It is important to handle this chemical with appropriate personal protective equipment.

### Table 3: GHS Hazard Information

Hazard Class	Hazard Statement
Acute toxicity, oral	H302: Harmful if swallowed
Serious eye damage	H318: Causes serious eye damage
Skin irritation	H315: Causes skin irritation (less common)
Specific target organ toxicity, single exposure	H335: May cause respiratory irritation (less common)

Source: PubChem. Data represents the highest prevalence percentages.[5]

#### Recommended Personal Protective Equipment (PPE):

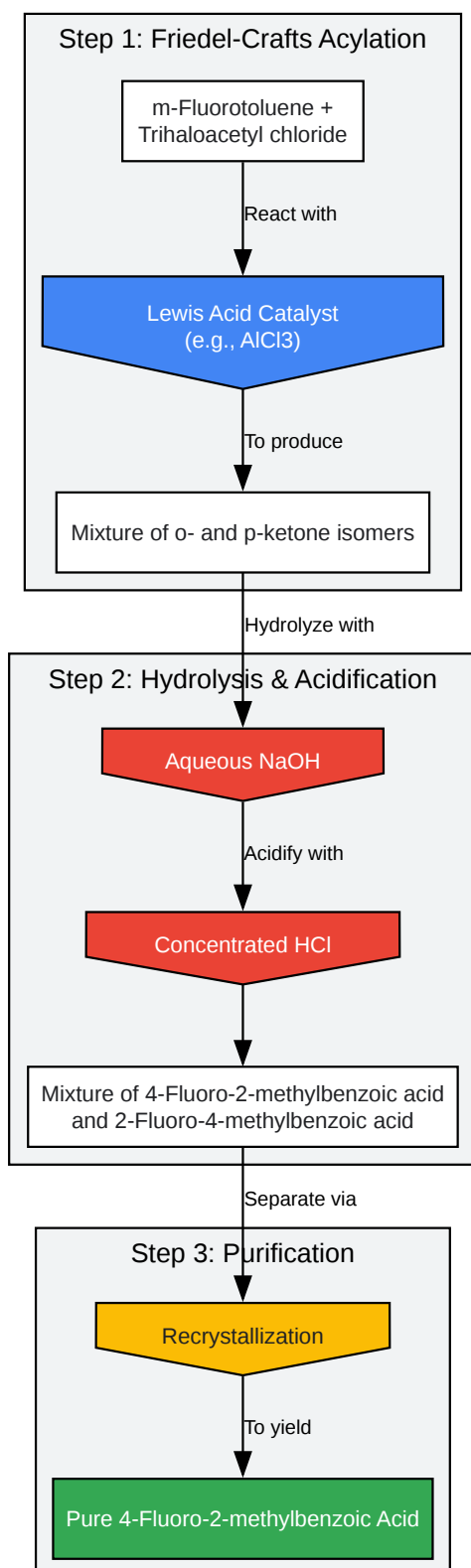
- Dust mask type N95 (US)[1]
- Eyeshields[1]
- Gloves[1]

#### First Aid Measures:

- If swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[3]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[8]
- If on skin: Wash with plenty of soap and water.[8]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[8]

## Visualization of Synthesis Workflow

The synthesis of **4-Fluoro-2-methylbenzoic acid** can be visualized as a multi-step process.



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